

Uracil, 3-butyl-6-methyl-: A Comprehensive Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name: *Uracil, 3-butyl-6-methyl-*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Uracil, 3-butyl-6-methyl-, also known as 3-butyl-6-methyl-2,4(1H,3H)-pyrimidinedione, is a substituted uracil derivative that serves as a key intermediate in the synthesis of various compounds, most notably in the agrochemical industry. Its chemical structure, featuring a butyl group at the N3 position and a methyl group at the C6 position of the pyrimidine ring, provides a versatile scaffold for further chemical modifications. This technical guide provides an in-depth overview of its properties, synthesis, and applications as a synthetic reagent, with a focus on experimental details and potential for further research and development.

Chemical and Physical Properties

The fundamental properties of 3-butyl-6-methyluracil are summarized below, providing essential data for its handling, characterization, and use in synthetic protocols.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂	[1][2]
Molecular Weight	182.22 g/mol	[1]
CAS Number	13544-53-9	
Appearance	White crystals	[3]
Melting Point	165-166 °C	[3]
Solubility	Data not readily available, but likely soluble in organic solvents.	
¹ H-NMR (500 MHz, CDCl ₃)	δ (ppm): 10.708 (s, 1H, N(1)H), 5.580 (s, 1H, CH), 3.889 (t, J=7.5 Hz, 2H, N(3)CH ₂), 2.143 (s, 3H, CCH ₃), 1.55-1.63 (m, 2H, N(3)CH ₂ CH ₂), 1.347 (sex, J=7.4 Hz, 2H, CH ₂ CH ₃), 0.921 (t, J=7.4 Hz, 3H, CH ₂ CH ₃)	[3]
¹³ C-NMR (125 MHz, CDCl ₃)	δ (ppm): 163.46 (C4), 153.46 (C2), 149.96 (C6), 100.26 (C5), 40.12 (N(3)CH ₂), 29.70 (N(3)CH ₂ CH ₂), 20.07 (CH ₂ CH ₃), 18.53 (C(6)CH ₃), 13.73 (CH ₂ CH ₃)	[3]

Synthesis of 3-butyl-6-methyluracil

The synthesis of 3-butyl-6-methyluracil can be achieved through the condensation of N-butylurea with an appropriate β-keto ester, such as ethyl acetoacetate, followed by cyclization. A detailed experimental protocol is provided below.

Experimental Protocol: Synthesis of 3-butyl-6-methyluracil[3]

Materials:

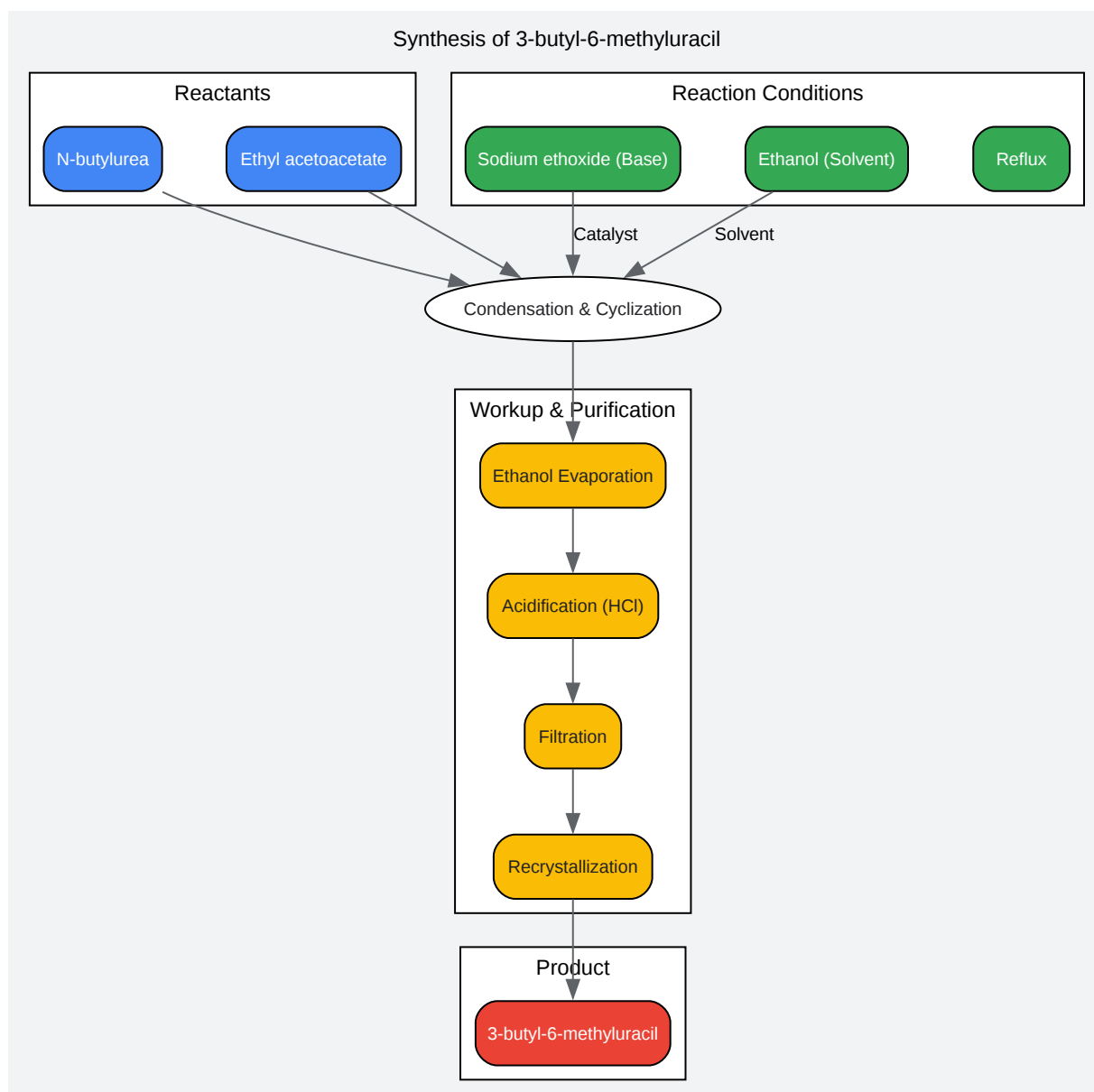
- N-butylurea
- Ethyl acetoacetate
- Sodium ethoxide
- Ethanol
- Hydrochloric acid (for acidification)

Procedure:

- A solution of sodium ethoxide is prepared by dissolving sodium metal in absolute ethanol.
- To this solution, add ethyl acetoacetate, followed by N-butylurea.
- The reaction mixture is refluxed for a specified period to ensure the completion of the condensation and cyclization reaction.
- After reflux, the ethanol is removed under reduced pressure.
- The resulting residue is dissolved in water and acidified with hydrochloric acid to precipitate the crude product.
- The precipitate is collected by filtration, washed with water, and dried.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol or water, to yield pure 3-butyl-6-methyluracil as white crystals.

Yield: 78%[\[3\]](#)

A general workflow for the synthesis is depicted in the following diagram.



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Caption: General workflow for the synthesis of 3-butyl-6-methyluracil.

Applications as a Synthetic Reagent

The primary documented application of 3-butyl-6-methyluracil is as a key intermediate in the production of the herbicide Bromacil.

Synthesis of Bromacil (5-bromo-3-sec-butyl-6-methyluracil)

Bromacil is a broad-spectrum herbicide used for the control of annual and perennial weeds.^[4] The synthesis involves the bromination of 3-butyl-6-methyluracil.

Experimental Protocol: Synthesis of 5-bromo-3-sec-butyl-6-methyluracil (Bromacil)^[5]

A Chinese patent outlines the synthesis of 5-bromo-3-sec-butyl-6-methyluracil.^[5] The final step of this process is the bromination of 3-sec-butyl-6-methyluracil.

Materials:

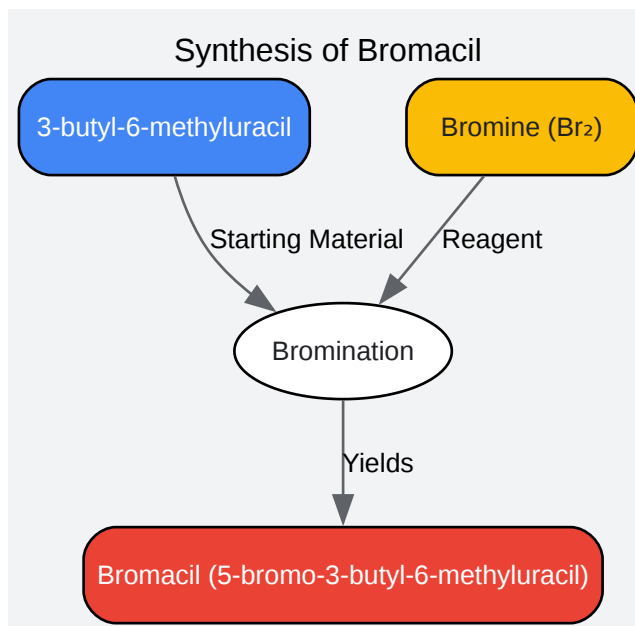
- 3-sec-butyl-6-methyluracil
- Bromine
- Acetic acid (or another suitable solvent)

Procedure:

- 3-sec-butyl-6-methyluracil is dissolved in a suitable solvent, such as acetic acid.
- Elemental bromine is added dropwise to the solution at a controlled temperature.
- The reaction mixture is stirred until the reaction is complete, which can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is worked up to isolate the product. This may involve quenching excess bromine, followed by precipitation and filtration.
- The crude Bromacil is then purified, for instance, by recrystallization.

The final product has a melting point of 158-160 °C.[5]

The synthetic relationship is illustrated in the following diagram.



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Caption: Synthetic route from 3-butyl-6-methyluracil to Bromacil.

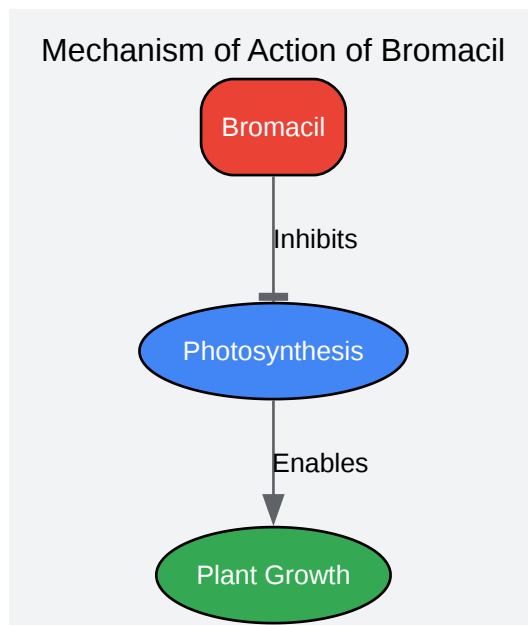
Potential in Drug Development

While its primary industrial use is in agrochemicals, the uracil scaffold is of significant interest in medicinal chemistry due to its presence in nucleic acids and its derivatives' wide range of biological activities.

A study investigating the in vitro proliferative activity of various 6-substituted uracil derivatives on immortalized lung epithelial cells found that 1-butyl-6-methyluracil (an isomer of the title compound) exhibited high proliferative activity.[3] This suggests that N-alkylated 6-methyluracil derivatives, including 3-butyl-6-methyluracil, could be explored for their potential in regenerative medicine.[3]

The mechanism of action for Bromacil, a derivative of 3-butyl-6-methyluracil, is the inhibition of photosynthesis in plants.[4][6] While this is relevant to its herbicidal activity, it also highlights the

potential for uracil derivatives to interact with biological pathways. The general inhibitory action on photosynthesis is depicted below.



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Caption: Simplified pathway of Bromacil's herbicidal action.

Conclusion

Uracil, 3-butyl-6-methyl- is a valuable synthetic reagent, primarily utilized as a precursor for the herbicide Bromacil. The synthesis of this compound is well-established, and its chemical properties are documented. Beyond its role in agrochemicals, its structural similarity to biologically active uracil derivatives suggests potential for exploration in drug discovery and development, particularly in areas such as regenerative medicine. The provided experimental protocols and data serve as a foundational resource for researchers interested in the synthesis and application of this versatile molecule. Further investigation into its biological activities and the development of novel derivatives could unlock new therapeutic or industrial applications.

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References

- 1. 3-sec-Butyl-6-methyluracil | C₉H₁₄N₂O₂ | CID 100019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-sec-Butyl-6-methyluracil | LGC Standards [lgcstandards.com]
- 3. jppres.com [jppres.com]
- 4. researchgate.net [researchgate.net]
- 5. CN103012286A - Synthetic process of herbicide - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
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